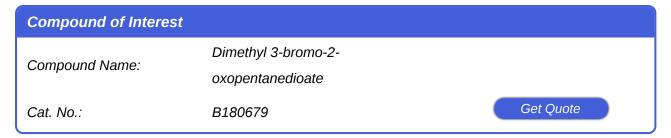


An In-depth Technical Guide to Dimethyl 3bromo-2-oxopentanedioate

Author: BenchChem Technical Support Team. Date: December 2025



CAS Number: 148728-48-7

This technical guide provides a comprehensive overview of **Dimethyl 3-bromo-2-oxopentanedioate**, a key intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical and Physical Properties

Dimethyl 3-bromo-2-oxopentanedioate is a halogenated keto-diester. The following tables summarize its key physical and computational properties based on available data.

Table 1: Physical and Chemical Properties



Property	Value	Source
CAS Number	148728-48-7	[1]
Molecular Formula	C7H9BrO5	[1]
Molecular Weight	253.05 g/mol	[1]
Purity	≥95%	[2]
Appearance	Not specified	-
Storage Temperature	Ambient Storage	[2]

Table 2: Computational Data

Descriptor	Value	Source
InChI	1S/C7H9BrO5/c1-12-5(9)3- 4(8)6(10)7(11)13-2/h4H,3H2,1- 2H3	[2]
InChlKey	MILNARYFLZZSHA- UHFFFAOYSA-N	[2]
SMILES	COC(=O)C(C(=O)OC)C(C)Br	-

Safety Information

This compound is associated with the following hazard statements:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]



The signal word for this chemical is "Warning".[2] Appropriate personal protective equipment (PPE) should be used when handling this compound.

Experimental Protocols

Dimethyl 3-bromo-2-oxopentanedioate is a valuable synthetic intermediate. The following sections detail its synthesis and a key reaction.

Synthesis of Dimethyl 3-bromo-2-oxopentanedioate

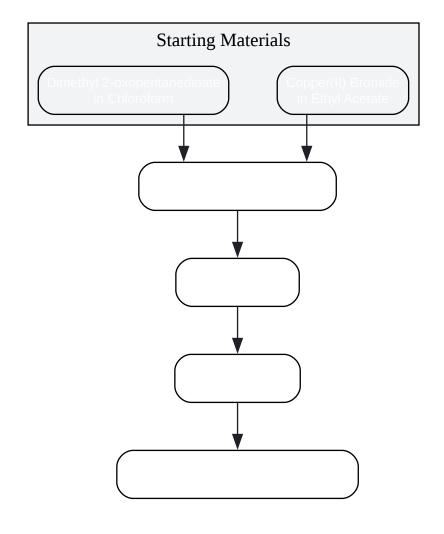
A known method for the synthesis of **Dimethyl 3-bromo-2-oxopentanedioate** involves the bromination of Dimethyl 2-oxopentanedioate.

Experimental Protocol:

- Materials:
 - Dimethyl 2-oxopentanedioate
 - Copper(II) bromide (CuBr₂)
 - Ethyl acetate (EtOAc)
 - Chloroform (CHCl₃)
- Procedure:
 - A solution of Dimethyl 2-oxopentanedioate in chloroform is prepared.
 - This solution is added to a solution of copper(II) bromide in ethyl acetate at room temperature.
 - The reaction mixture is heated to reflux.
 - Upon completion of the reaction, the mixture is worked up to isolate the desired product,
 Dimethyl 3-bromo-2-oxopentanedioate.

Diagram 1: Synthesis Workflow





Click to download full resolution via product page

Caption: Workflow for the synthesis of **Dimethyl 3-bromo-2-oxopentanedioate**.

Dehydrobromination to Dimethyl (E)-2-oxoglutaconate

Dimethyl 3-bromo-2-oxopentanedioate serves as a precursor to Dimethyl (E)-2-oxoglutaconate through a dehydrobromination reaction. This elimination reaction introduces a double bond into the molecule. While the specific experimental details from the primary literature were not accessible, the general transformation is outlined below.

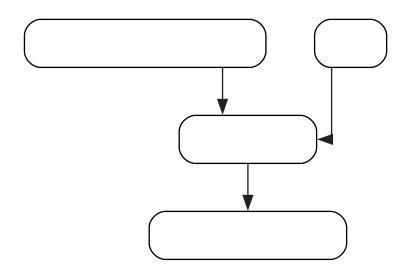
Conceptual Protocol:

- Reactant: Dimethyl 3-bromo-2-oxopentanedioate
- Reagent: A suitable base to facilitate the elimination of hydrogen bromide.



- Solvent: An appropriate organic solvent.
- Procedure: The base is added to a solution of Dimethyl 3-bromo-2-oxopentanedioate in the chosen solvent. The reaction is stirred, likely at a specific temperature, until completion.
 An aqueous work-up followed by extraction and purification would yield the desired Dimethyl (E)-2-oxoglutaconate.

Diagram 2: Dehydrobromination Reaction



Click to download full resolution via product page

Caption: Conceptual workflow for the dehydrobromination of **Dimethyl 3-bromo-2-oxopentanedioate**.

Applications in Research and Development

The primary utility of **Dimethyl 3-bromo-2-oxopentanedioate** lies in its role as a versatile building block in organic synthesis. Its reactivity allows for the introduction of further functionality, making it a valuable precursor for more complex molecules. The resulting product of its dehydrobromination, Dimethyl (E)-2-oxoglutaconate, is also a useful intermediate in the synthesis of various heterocyclic compounds.

Conclusion

Dimethyl 3-bromo-2-oxopentanedioate is a key chemical intermediate with well-defined properties and synthetic utility. This guide provides essential technical data and experimental



context for its synthesis and subsequent reactions, aiming to support researchers and scientists in their endeavors within drug discovery and chemical development. Further investigation into its potential biological activities could unveil new applications for this versatile molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Dimethyl 3-bromo-2-oxopentanedioate | CAS 148728-48-7 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. DIMETHYL 3-BROMO-2-OXOPENTANEDIOATE | 148728-48-7 [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethyl 3-bromo-2-oxopentanedioate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180679#dimethyl-3-bromo-2-oxopentanedioate-cas-number-148728-48-7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com